

4'-Iodoacetophenone: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Iodoacetophenone

Cat. No.: B082248

[Get Quote](#)

FOR IMMEDIATE RELEASE

This technical whitepaper provides an in-depth overview of the safety information, handling procedures, and material safety data for **4'-Iodoacetophenone** (CAS No. 13329-40-3). This document is intended for researchers, scientists, and professionals in the drug development field to ensure safe handling and use of this chemical compound.

Chemical Identification and Physical Properties

4'-Iodoacetophenone, with the molecular formula C_8H_7IO , is a solid crystalline powder.^{[1][2]}

Key physical and chemical properties are summarized in the table below. It is important to note that some physical properties, such as the boiling point and flash point, are not consistently reported across various safety data sheets.^{[3][4]}

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 13329-40-3 | [3][4][5] |
| EC Number | 236-372-8 | [4][6] |
| Molecular Formula | C ₈ H ₇ IO | [2][5] |
| Molecular Weight | 246.05 g/mol | [4][5] |
| Appearance | White to yellow or brown crystalline powder | [2][7] |
| Melting Point | 82-89 °C | [2][4] |
| Solubility | Easily soluble in water | [8] |
| Storage Class | 11 - Combustible Solids | [4][9] |

Hazard Identification and Classification

4'-Iodoacetophenone is classified as a hazardous chemical.[3] The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[3][5][10]

GHS Classification:

| Hazard Class | Category | Hazard Statement |
|--|----------------------------------|--|
| Skin Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Irritation | 2A / 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory tract irritation) | H335: May cause respiratory irritation |

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[3][5][10]

Safe Handling and Storage Protocols

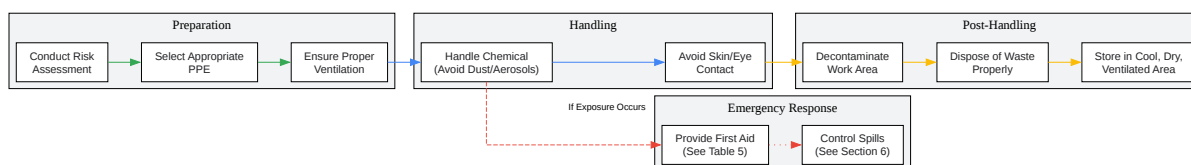
Proper handling and storage are crucial to minimize the risks associated with **4'-Iodoacetophenone**.

Handling:

- Work in a well-ventilated area.[\[6\]](#)[\[10\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Store locked up.[\[6\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4'-Iodoacetophenone**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4'-Iodoacetophenone**:

| Protection Type | Specification | Source(s) |
|------------------------|---|---|
| Eye/Face Protection | Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US). | [5] [6] |
| Skin Protection | Impervious clothing and protective gloves. Gloves should be inspected prior to use. | [5] [6] |
| Respiratory Protection | A full-face respirator, a dust mask (type N95 US), or other approved respirators should be used if exposure limits are exceeded or irritation is experienced. | [4] [5] [6] |

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

| Exposure Route | First-Aid Protocol | Source(s) |
|----------------|--|---|
| Inhalation | Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. | [3] [5] [6] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. | [3] [5] [6] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [3] [5] [6] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. | [3] [5] [6] |

Accidental Release and Fire-Fighting Measures

Accidental Release:

In the event of a spill, personnel should:

- Use personal protective equipment.[\[5\]](#)[\[6\]](#)
- Avoid dust formation.[\[5\]](#)[\[6\]](#)
- Ensure adequate ventilation.[\[5\]](#)[\[6\]](#)
- Evacuate personnel to safe areas.[\[6\]](#)
- Prevent further leakage or spillage if safe to do so.[\[6\]](#)
- Sweep up and shovel the material into a suitable, closed container for disposal.[\[5\]](#)

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6]
- Special Hazards: No specific data is available regarding special hazards arising from the chemical.[6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[5][6]

Toxicological and Ecological Information

The toxicological and ecological properties of **4'-Iodoacetophenone** have not been thoroughly investigated.[5] No quantitative data on acute toxicity (LD50/LC50), persistence and degradability, bioaccumulative potential, or mobility in soil is currently available.[6][11]

Disposal Considerations

Dispose of **4'-Iodoacetophenone** and its container in accordance with local, regional, and national regulations.[6] It is recommended to contact a licensed professional waste disposal service.[5]

This guide is intended to provide comprehensive safety information for **4'-Iodoacetophenone**. It is imperative that all users of this chemical familiarize themselves with this information and adhere to safe laboratory practices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jk-sci.com [jk-sci.com]
- 2. 4'-Iodoacetophenone, 98% | Fisher Scientific [fishersci.ca]

- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. capotchem.com [capotchem.com]
- 6. echemi.com [echemi.com]
- 7. 4'-Iodoacetophenone | 13329-40-3 | TCI EUROPE N.V. [tcichemicals.com]
- 8. 4'-Iodoacetophenone | 13329-40-3 [chemicalbook.com]
- 9. 4 -Iodoacetophenone = 97 13329-40-3 [sigmaaldrich.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [4'-Iodoacetophenone: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082248#4-iodoacetophenone-safety-information-and-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

